

Technical Guide: Solubility Profile and Solution Preparation of Acid Green 16

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Compound of Interest

Compound Name: Acid green 16

CAS No.: 3369-56-0

Cat. No.: B1202608

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Executive Summary

Acid Green 16 (C.I. 44025), also known as Naphthalene Green V or Wool Green S, is a synthetic triphenylmethane dye commonly utilized in histology, textile dyeing (wool/nylon), and biochemical tracing.[1][2][3] Its solubility behavior is governed by its ionic character—specifically the presence of two sulfonate groups () balanced by sodium cations.[2][3]

This guide provides researchers with validated data on its solubility in water and ethanol, alongside standardized protocols for preparing stable stock solutions.[2] The primary finding is that **Acid Green 16** exhibits high solubility in water (up to 100 g/L at elevated temperatures) and moderate solubility in ethanol, often requiring specific solvation strategies to prevent aggregation.[2]

Physicochemical Basis of Solubility

To predict and manipulate the solubility of **Acid Green 16**, one must understand its molecular architecture.[2]

- Chemical Class: Triphenylmethane derivative.[2][3][4]
- Ionic Nature: Anionic (Disulfonic acid sodium salt).[2][3]
- Molecular Formula:

[1][2][3][5][6]
- Molecular Weight: 560.62 g/mol .[1][2][3][5][6]

Mechanism of Dissolution[2][3]

- In Water (Polar Protic): The sodium sulfonate groups dissociate readily, creating a hydration shell around the anionic dye molecule.[2] This interaction is energetically favorable, leading to high solubility.[2]
- In Ethanol (Polar Organic): While ethanol is polar, its dielectric constant is lower than that of water.[2][3] The bulky hydrophobic triphenylmethane backbone allows for interaction with the ethyl group of ethanol, but the ionic sulfonate groups are less stabilized than in water.[2] Consequently, solubility is lower, and the solution may require "wetting" with water to initiate dissolution.[2]

Solubility Data Profile

The following data summarizes the solubility limits and visual characteristics of **Acid Green 16** in primary solvents.

Solvent	Solubility Rating	Approx. Limit (25°C)	Approx.[2][3] Limit (90°C)	Appearance
Water (ddH ₂ O)	High	~40–50 g/L*	90–100 g/L	Blue-Green (Cyan undertone)
Ethanol (95-100%)	Moderate	< 10 g/L	N/A	True Green
DMSO	Slight	< 5 g/L	N/A	Dark Green
Conc.[2][3] H ₂ SO ₄	Reactive	N/A	N/A	Yellow-Brown (Color shift)

*Note: Room temperature solubility in water can vary based on the specific salt form and purity (technical vs. analytical grade).[2][3]

Experimental Protocols: Solution Preparation

Directive: Do not simply dump powder into solvent. Triphenylmethane dyes are prone to "clumping," where the outer layer of the powder hydrates and forms a gel barrier, preventing the core from dissolving.[2]

Protocol A: Aqueous Stock Solution (1% w/v)

Target Concentration: 10 mg/mL (10,000 ppm) Stability: ~1-2 weeks at 4°C (protect from light).

- Weighing: Accurately weigh 1.0 g of **Acid Green 16** powder.
- Pasting (Critical Step): Transfer powder to a beaker. Add 2–3 mL of cold deionized water. Macerate the powder with a glass rod until a smooth, lump-free paste is formed.
- Dissolution: Slowly add 80 mL of hot deionized water (approx. 80°C) to the paste while stirring continuously.
 - Why Hot Water? Heat increases kinetic energy, disrupting crystal lattice interactions and ensuring rapid, complete dissolution.[2]

- Equilibration: Allow the solution to cool to room temperature.
- Final Volume: Transfer to a volumetric flask and dilute to volume (100 mL) with deionized water.
- Filtration: Filter through a 0.45 μm PES (Polyethersulfone) filter to remove any insoluble impurities or dust.[2][3]

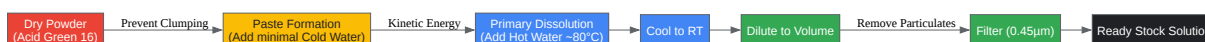
Protocol B: Ethanolic Stock Solution (0.1% w/v)

Target Concentration: 1 mg/mL Challenge: Direct addition to ethanol often results in poor solubility.[2][3]

- Weighing: Weigh 100 mg of **Acid Green 16**.
- Co-Solvent Wetting: Add 1 mL of warm distilled water to the powder.[2] Stir to dissolve fully into a concentrated aqueous concentrate.
- Ethanol Addition: Slowly add 99 mL of Ethanol (95% or absolute) to the aqueous concentrate while stirring vigorously.
 - Observation: If precipitation occurs, the water content is too low.[2] Add water dropwise until the solution clears.
- Storage: Store in amber glass bottles to prevent photodegradation.

Visualization: Dissolution Workflow

The following diagram illustrates the logical flow for preparing a high-quality stock solution, highlighting the critical "Pasting" phase to avoid aggregation.



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Caption: Optimized workflow for **Acid Green 16** dissolution, prioritizing the "pasting" method to ensure homogeneity.

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